A Comprehensive Technical Guide to 2,3-Dimethylbenzylamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Dimethylbenzylamine*
CAS No.:	*51586-20-0*
Cat. No.:	*B1305118*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Dimethylbenzylamine (CAS No. 51586-20-0) is a substituted aromatic amine that serves as a valuable building block in organic synthesis.[1] Its structure, featuring a benzylamine core with two methyl groups at the 2 and 3 positions of the phenyl ring, imparts specific steric and electronic properties that influence its reactivity and potential applications. This guide provides an in-depth analysis of its physical constants, synthesis, chemical behavior, and role as a pharmaceutical intermediate, offering insights for its effective utilization in research and development.

Physicochemical Properties

2,3-Dimethylbenzylamine is a liquid, typically described as colorless to faint yellow, with a characteristic aromatic or amine-like odor.[1] While experimental data for some of its physical constants are not extensively reported, the available information from various chemical suppliers and databases is summarized below. It is important to note the discrepancies in reported values, which may arise from variations in measurement conditions and sample purity.

© 2026 BenchChem. All rights reserved.

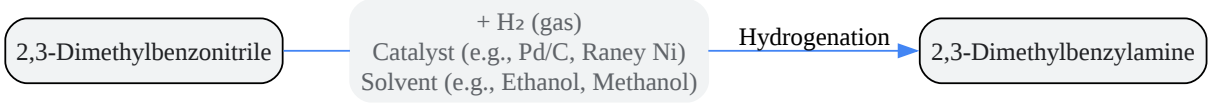
Property	Value	Source(s)
CAS Number	51586-20-0	
Molecular Formula	$C_9H_{13}N$	
Molecular Weight	135.21 g/mol	
Boiling Point	185-187 °C (at 760 mmHg) 101-103 °C (at 15 mmHg)	[1]
Density	0.898 g/mL to 0.97 g/mL	[1]
Solubility	Soluble in most organic solvents such as alcohols, ethers, and chlorinated hydrocarbons.	[1]

Synthesis of 2,3-Dimethylbenzylamine

While a specific, peer-reviewed synthesis protocol for **2,3-Dimethylbenzylamine** is not readily available in the searched literature, its preparation can be reliably achieved through established synthetic routes for primary amines. The most logical and industrially scalable approaches involve the reduction of a corresponding nitrogen-containing functional group at the benzylic position.

Method 1: Catalytic Hydrogenation of 2,3-Dimethylbenzonitrile

A prevalent method for the synthesis of benzylamines is the catalytic hydrogenation of the corresponding benzonitrile.[2][3] This reaction typically proceeds with high yield and selectivity under a hydrogen atmosphere using a metal catalyst.



Click to download full resolution via product page

Figure 1: Synthesis of **2,3-Dimethylbenzylamine** via catalytic hydrogenation of 2,3-dimethylbenzonitrile.

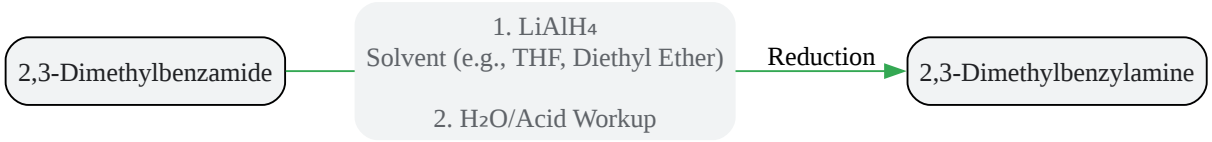
Experimental Protocol (General Procedure):

- A pressure vessel is charged with 2,3-dimethylbenzonitrile, a suitable solvent (e.g., ethanol or methanol), and a catalytic amount of a hydrogenation catalyst (e.g., 5-10% Palladium on carbon or Raney Nickel).
- The vessel is sealed, purged with nitrogen, and then pressurized with hydrogen gas to a specified pressure (e.g., 40-50 bar).
- The reaction mixture is stirred and heated to a designated temperature (e.g., 80-120 °C) for a period sufficient to ensure complete conversion, as monitored by techniques like TLC or GC.
- After cooling to room temperature and venting the hydrogen, the catalyst is removed by filtration through a bed of celite.
- The filtrate is concentrated under reduced pressure, and the resulting crude **2,3-dimethylbenzylamine** is purified by vacuum distillation to yield the final product.

The choice of catalyst, solvent, temperature, and pressure can be optimized to maximize the yield and purity of the primary amine while minimizing the formation of secondary amine byproducts.[4]

Method 2: Reduction of 2,3-Dimethylbenzamide

Another robust method for the synthesis of benzylamines is the reduction of the corresponding benzamide using a powerful reducing agent such as lithium aluminum hydride ($LiAlH_4$).[5][6][7]



Click to download full resolution via product page

Figure 2: Synthesis of **2,3-Dimethylbenzylamine** via reduction of 2,3-dimethylbenzamide with $LiAlH_4$.

Experimental Protocol (General Procedure):

- To a stirred suspension of lithium aluminum hydride in an anhydrous ether solvent (e.g., THF or diethyl ether) under an inert atmosphere (e.g., nitrogen or argon), a solution of 2,3-dimethylbenzamide in the same solvent is added dropwise at a controlled temperature (typically 0 °C to room temperature).
- The reaction mixture is then stirred, often with gentle heating (reflux), until the reaction is complete (monitored by TLC or LC-MS).
- The reaction is carefully quenched by the sequential, dropwise addition of water, followed by an aqueous solution of sodium hydroxide, and then more water to decompose the excess $LiAlH_4$ and the aluminum salts.
- The resulting solids are removed by filtration, and the organic layer is separated.
- The aqueous layer is extracted with an organic solvent (e.g., diethyl ether), and the combined organic extracts are dried over an anhydrous salt (e.g., Na_2SO_4 or $MgSO_4$).
- The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation.

This method is highly effective but requires careful handling of the pyrophoric and water-reactive lithium aluminum hydride.[5]

Chemical Reactivity and Mechanistic Insights

The reactivity of **2,3-dimethylbenzylamine** is governed by the nucleophilic primary amine and the substituted aromatic ring. The presence of two ortho- and meta-directing methyl groups influences its chemical behavior.

Nucleophilicity and Basicity

As a primary amine, the nitrogen atom possesses a lone pair of electrons, making it a competent nucleophile and a weak base. It readily reacts with acids to form the corresponding

© 2026 BenchChem. All rights reserved.

ammonium salts.

Impact of Steric Hindrance

The methyl group at the 2-position (ortho to the aminomethyl group) introduces significant steric hindrance around the benzylic carbon and the nitrogen atom.[8][9] This steric bulk can influence the kinetics of reactions involving nucleophilic attack by the amine or attack on the benzylic carbon. For instance, in N-acylation or N-alkylation reactions, the rate may be slower compared to less hindered benzylamines.[9] The choice of reagents and reaction conditions, such as using less bulky reactants or higher temperatures, may be necessary to overcome this steric impediment.[10]

Reactions of the Amino Group

- N-Alkylation and N-Acylation: **2,3-Dimethylbenzylamine** can undergo standard N-alkylation and N-acylation reactions to form secondary and tertiary amines, and amides, respectively.
- Formation of Imines: It can condense with aldehydes and ketones to form the corresponding imines (Schiff bases), which are versatile intermediates in organic synthesis.

Reactions Involving the Aromatic Ring

The two methyl groups are activating and ortho-, para-directing for electrophilic aromatic substitution. However, the existing substitution pattern means that the remaining positions on the ring (4, 5, and 6) have different levels of steric accessibility.

Applications in Drug Development and Organic Synthesis

Substituted benzylamines are a crucial class of intermediates in the pharmaceutical industry, forming the structural backbone of numerous therapeutic agents.[11] While specific examples detailing the use of **2,3-dimethylbenzylamine** in the synthesis of marketed drugs are not prominent in the reviewed literature, its potential lies in its utility as a scaffold for creating analogues of known bioactive molecules. Benzylamine derivatives have been investigated for a wide range of pharmacological activities, including as antifungal agents and for their potential in treating neurological disorders.[9][12]

© 2026 BenchChem. All rights reserved.

As a primary amine, **2,3-dimethylbenzylamine** is a key starting material for the synthesis of more complex molecules. It can be used to introduce the 2,3-dimethylbenzyl moiety into a target structure, which can be valuable for modulating properties such as lipophilicity, metabolic stability, and receptor binding affinity. Its role as a "pharmaceutical intermediate" suggests its use in the early stages of drug discovery and process development, where a library of substituted amines is often required for structure-activity relationship (SAR) studies.[1]

Safety and Handling

2,3-Dimethylbenzylamine is classified as a hazardous substance and requires careful handling in a well-ventilated area or a chemical fume hood.[1]

- Hazards: It is harmful if swallowed and is corrosive, causing severe skin burns and serious eye damage.[1]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, chemical-resistant gloves, and protective clothing, should be worn at all times.
- Storage: The compound should be stored in a cool, dry, well-ventilated place in a tightly sealed container, away from strong oxidizing agents and acids.[1]
- In case of contact: In case of skin contact, immediately wash with plenty of water. For eye contact, rinse cautiously with water for several minutes. Seek immediate medical attention in case of significant exposure.[1]

Conclusion

2,3-Dimethylbenzylamine is a synthetically useful, yet sterically hindered, primary amine. While detailed characterization and specific applications in late-stage drug development are not extensively documented in publicly available literature, its fundamental physicochemical properties and reactivity patterns can be understood from the principles of organic chemistry and data on analogous compounds. Plausible and efficient synthetic routes via the reduction of 2,3-dimethylbenzonitrile or 2,3-dimethylbenzamide provide a reliable means for its preparation. For researchers and drug development professionals, **2,3-dimethylbenzylamine** represents a potentially valuable building block for the synthesis of novel chemical entities, where the specific substitution pattern may offer advantages in modulating biological activity and

© 2026 BenchChem. All rights reserved.

pharmacokinetic properties. As with all reactive chemical intermediates, adherence to strict safety protocols during its handling and use is paramount.

References

- ChemBK. (2024, April 9). **2,3-Dimethylbenzylamine**. Retrieved January 11, 2026, from [Link]
- Jalani, N., Kothari, S., & Banerji, K. K. (n.d.). Correlation analysis of reactivity in the addition of substituted benzylamines to β-nitrostyrene. Canadian Journal of Chemistry. Retrieved January 11, 2026, from [Link]
- University of Cambridge. (n.d.). Experiment 5: Reductions with Lithium Aluminium Hydride. Retrieved January 11, 2026, from [Link]
- Nussbaumer, P., et al. (1995). Synthesis and structure-activity relationships of phenyl-substituted benzylamine antimycotics: a novel benzylbenzylamine antifungal agent for systemic treatment. Journal of Medicinal Chemistry. Retrieved January 11, 2026, from [Link]
- Formenti, D., et al. (2020). Catalytic hydrogenation of benzonitrile (1 a) to benzylamine (2 a) and N-benzylidenebenzylamine (2 aa). ResearchGate. Retrieved January 11, 2026, from [Link]
- Pavić, M., et al. (2017). Three-Component Reaction of Benzylamines, Diethyl Phosphite and Triethyl Orthoformate: Dependence of the Reaction Course on the Structural Features of the Substrates and Reaction Conditions. Molecules. Retrieved January 11, 2026, from [Link]
- AdiChemistry. (n.d.). Lithium aluminium hydride (LiAlH4) - LAH - Reduction-Mechanism. Retrieved January 11, 2026, from [Link]
- Wikipedia. (n.d.). Lithium aluminium hydride. Retrieved January 11, 2026, from [Link]
- PubChem. (n.d.). N,N-Dimethylbenzylamine. Retrieved January 11, 2026, from [Link]
- Wikipedia. (n.d.). Dimethylbenzylamine. Retrieved January 11, 2026, from [Link]
- Norris, J. (2018, February 16). Lithium aluminum hydride reduction [Video]. YouTube. Retrieved January 11, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- McAllister, M. I., et al. (2019). The hydrogenation of benzonitrile over supported Pd catalysts: kinetic and mechanistic insight. ResearchGate. Retrieved January 11, 2026, from [Link]
- Norris, J. (2018, February 16). Lithium aluminum hydride reduction [Video]. YouTube. Retrieved January 11, 2026, from [Link]
- Dempsey, S. D., et al. (2023). Continuous-flow transfer hydrogenation of benzonitrile using formate as a safe and sustainable source of hydrogen. Queen's University Belfast Research Portal. Retrieved January 11, 2026, from [Link]
- Formenti, D., et al. (2020). Catalytic hydrogenation of benzonitrile (1 a) to benzylamine (2 a) and N-benzylidenebenzylamine (2 aa). ResearchGate. Retrieved January 11, 2026, from [Link]
- Atamankimya. (n.d.). N,N-Dimethylbenzylamine. Retrieved January 11, 2026, from [Link]
- Atamankimya. (n.d.). Dimethylbenzylamine. Retrieved January 11, 2026, from [Link]
- The Good Scents Company. (n.d.). N,N-dimethyl benzyl amine. Retrieved January 11, 2026, from [Link]
- FooDB. (2010, April 8). Showing Compound N,N-Dimethylbenzylamine (FDB012648). Retrieved January 11, 2026, from [Link]
- McAllister, M. I., et al. (2019, March 27). The hydrogenation of benzonitrile over supported Pd catalysts: kinetic and mechanistic insight. ResearchGate. Retrieved January 11, 2026, from [Link]
- Feng, Y., et al. (n.d.). A New Measurement of Amine Steric Hindrance – N Exposure. OSTI.GOV. Retrieved January 11, 2026, from [Link]
- PubChem. (n.d.). 2,3-Dimethylbenzonitrile. Retrieved January 11, 2026, from [Link]
- MOFAN. (n.d.). Wholesale N,N-Dimethylbenzylamine Cas#103-83-3 Manufacturer and Supplier. Retrieved January 11, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Fábián, L., et al. (n.d.). Steric Effects and Steric Inhibition of Resonance in Benzene Derivatives: 2,3-Dimethylbenzoic Acid. ResearchGate. Retrieved January 11, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chembk.com [chembk.com]
- 2. researchgate.net [researchgate.net]
- 3. pureadmin.qub.ac.uk [pureadmin.qub.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. ch.ic.ac.uk [ch.ic.ac.uk]
- 6. adichemistry.com [adichemistry.com]
- 7. Lithium aluminium hydride - Wikipedia [en.wikipedia.org]
- 8. cdnsciencepub.com [cdnsciencepub.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. N,N-Dimethylbenzylamine CAS#: 103-83-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,3-Dimethylbenzylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305118/docs#a-comprehensive-technical-guide-to-2-3-dimethylbenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.